

Amrubicin volume of distribution and protein binding

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Compound Focus: Amrubicin hydrochloride

CAS No.: 92395-36-3

Cat. No.: S548596

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Quantitative Pharmacokinetic Profile of Amrubicin

The table below summarizes the key quantitative data for Amrubicin:

Parameter	Value	Details / Conditions
Volume of Distribution	1.4 times total body water [1]	Moderate volume of distribution [1].
Protein Binding	82.0 - 85.3% [1]	In patients with normal hepatic function [1].
	91.3 - 97.1% [1]	In patients with hepatic impairment [1].

Detailed Experimental Data and Methodologies

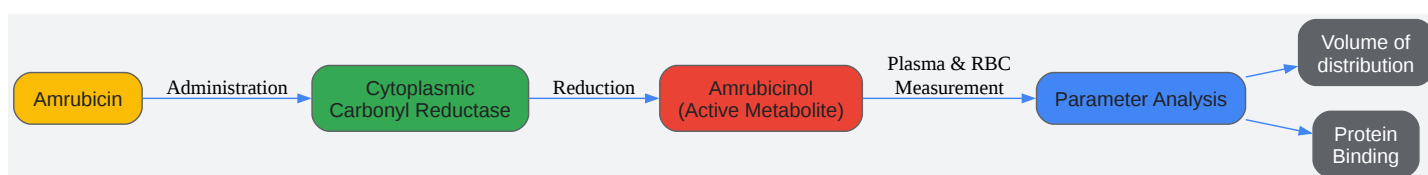
The data for Amrubicin's volume of distribution and protein binding comes from specific clinical and preclinical studies.

- Volume of Distribution:** The value is reported as a multiple of total body water, indicating a moderate distribution beyond the plasma compartment [1].
- Protein Binding:** A dedicated study was performed to investigate the plasma protein binding of Amrubicin in two patient groups: those with hepatic impairment and those with normal liver function.

The results showed a statistically significant difference, with higher binding observed in patients with compromised liver function [1].

Pharmacokinetic Pathway and Experimental Workflow

The following diagram illustrates the key metabolic pathway of Amrubicin and the subsequent measurement of its distribution and binding parameters.



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Diagram of Amrubicin metabolism and parameter analysis.

The primary metabolic pathway involves the reduction of Amrubicin by the enzyme cytoplasmic carbonyl reductase to form its active metabolite, **amrubicinol** [1]. This metabolite is notable for its higher concentration in red blood cells (RBCs) compared to plasma [1]. Following the formation and distribution of amrubicinol, the key pharmacokinetic parameters, including volume of distribution and protein binding, are analyzed.

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References

1. Amrubicin: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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